

An In-depth Technical Guide to the Physical Properties of 2,7-Nonadiyne

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Compound of Interest

Compound Name: 2,7-Nonadiyne

Cat. No.: B15475987

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This technical guide provides a detailed overview of the key physical properties of **2,7-Nonadiyne**, specifically its density and refractive index. It is intended for researchers, scientists, and professionals in drug development who require precise data and an understanding of the methodologies used to obtain this information.

Core Physical Properties

2,7-Nonadiyne is an organic compound with the chemical formula C_9H_{12} . Its physical characteristics are crucial for its handling, characterization, and application in various chemical syntheses.

Quantitative Data

The known physical properties of **2,7-Nonadiyne** are summarized in the table below.

Physical Property	Value	Units
Density	0.833	g/mL
Refractive Index	1.467	(unitless)

Experimental Protocols

The determination of the physical properties of liquid organic compounds like **2,7-Nonadiyne** requires precise and standardized experimental procedures. The following sections detail the

common methodologies used to measure density and refractive index.

Density Determination using a Pycnometer

Density is a fundamental physical property that represents the mass of a substance per unit volume. For liquids, a pycnometer, also known as a specific gravity bottle, is a highly accurate device for this measurement.^[1] The method relies on determining the mass of a precise volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)^{[1][2]}
- Analytical balance (with a precision of at least ± 0.0001 g)
- Thermometer
- Thermostatic bath (optional, for high precision)
- Distilled water (as a reference liquid)
- Acetone (for cleaning and drying)

Procedure:

- **Cleaning and Calibration:** The pycnometer is thoroughly cleaned with a suitable solvent, such as acetone, and dried completely.^[1] Its empty mass (m_0) is then accurately weighed on an analytical balance.
- **Reference Liquid Measurement:** The pycnometer is filled with a reference liquid of a well-known density, typically distilled water. Care is taken to ensure no air bubbles are trapped inside. The stopper is inserted, and any excess liquid that emerges through the capillary is carefully wiped off.^[1] The filled pycnometer is then weighed (m_1).
- **Sample Measurement:** The pycnometer is emptied, cleaned, and dried again. It is then filled with **2,7-Nonadiyne**, and the same procedure of filling and weighing is followed to obtain the mass of the pycnometer filled with the sample (m_2).

- Temperature Control: For the highest accuracy, all weighings should be performed at a constant, recorded temperature, as density is temperature-dependent.[3][4] A thermostatic bath can be used to maintain a consistent temperature.[5]

Calculation of Density: The density of the **2,7-Nonadiyne** (ρ_{sample}) is calculated using the following formula:

$$\rho_{\text{sample}} = [(m_2 - m_0) / (m_1 - m_0)] * \rho_{\text{water}}$$

where:

- m_0 is the mass of the empty pycnometer.
- m_1 is the mass of the pycnometer filled with water.
- m_2 is the mass of the pycnometer filled with **2,7-Nonadiyne**.
- ρ_{water} is the known density of water at the experimental temperature.

Refractive Index Measurement using an Abbe Refractometer

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property and is often used to identify and assess the purity of liquid samples. The Abbe refractometer is a common instrument for this measurement.[6][7][8]

Apparatus:

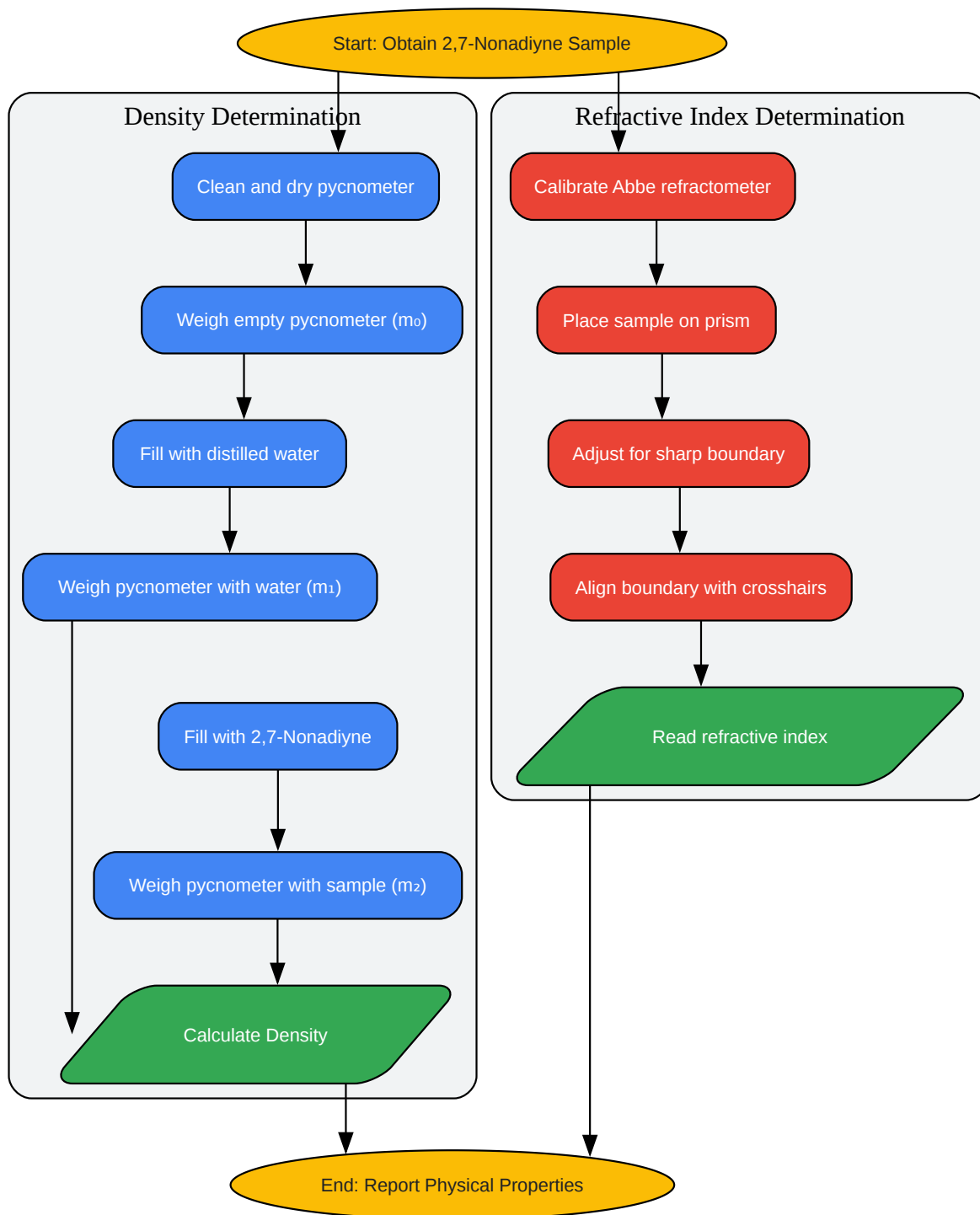
- Abbe Refractometer[6][9]
- Light source (often a sodium D-line lamp, $\lambda = 589 \text{ nm}$)[6]
- Dropper or Pasteur pipette
- A suitable solvent (e.g., ethanol or acetone) for cleaning
- Soft lens paper

Procedure:

- **Instrument Calibration:** The refractometer is calibrated using a standard of known refractive index.
- **Sample Application:** A few drops of **2,7-Nonadiyne** are placed on the surface of the measuring prism using a dropper.^[7] The illuminating prism is then closed and locked.
- **Measurement:** The user looks through the eyepiece and adjusts the controls to bring the boundary line between the light and dark fields into sharp focus and exactly on the crosshairs of the reticle.^[10]
- **Reading the Value:** The refractive index value is then read directly from the instrument's scale.
- **Temperature Control:** The refractive index is temperature-dependent, so the temperature of the prisms should be controlled, often by a circulating water bath, and the measurement temperature should be recorded.^[11]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **2,7-Nonadiyne**.



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Caption: Workflow for determining the density and refractive index of **2,7-Nonadiyne**.

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